

L-Thyroxine-13C6 solution stability storage conditions

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Compound Focus: L-Thyroxine-13C6

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L-Thyroxine-13C6 Stability & Storage FAQ

Q1: What are the correct storage conditions for L-Thyroxine-13C6? Proper storage is critical for maintaining the stability and concentration of this certified reference material. The required conditions vary depending on the chemical form (solution or solid) and are summarized in the table below.

Form	Product Example	Recommended Storage Temperature	Other Storage Conditions	Shelf Life
Solution	Cerilliant (100 µg/mL in methanol with 0.1N NH3) [1]	-20°C [1]	Ampule is flame-sealed under argon for long-term stability [1]	Stability and shelf life are ensured via real-time studies [1]
Solid	MedChemExpress (Powder) [2]	-20°C (3 years); 4°C (2 years) [2]	N/A	2-3 years [2]
Solid	Cambridge Isotopes (Neat solid) [3]	Refrigerated (-5°C to 5°C) [3]	Protect from light [3]	N/A

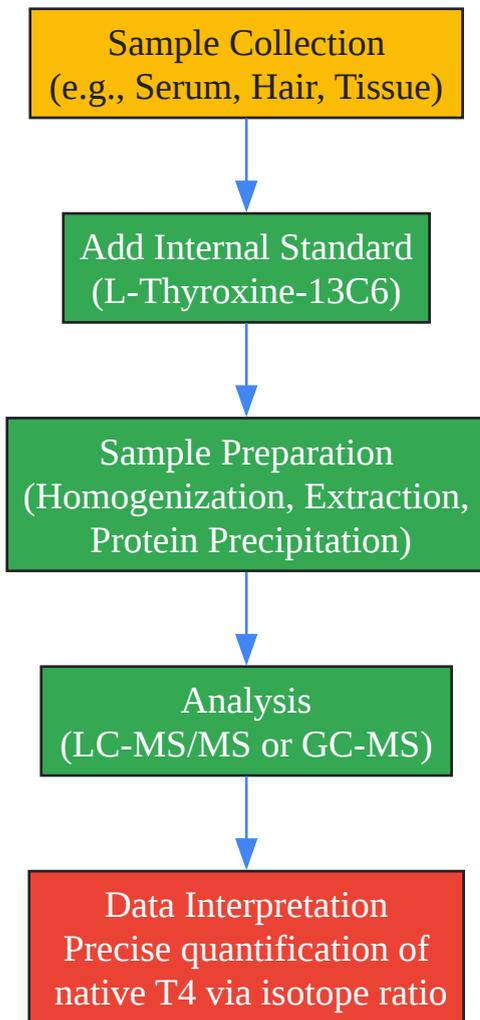
Q2: What are the critical handling precautions for this material? Adhering to safe handling procedures protects both the user and the integrity of the product.

- **Temperature Control:** Once opened, solution aliquots should be used promptly. Solid material should be allowed to warm to room temperature before opening to prevent moisture condensation [2].
- **Light Exposure:** The compound is sensitive to light. Store the protected from light, especially when outside of the freezer or refrigerator [3].
- **Safety Warnings:** The solution is classified as a **Flammable Liquid** (Flash Point: 9.7°C / 49.5°F) [1]. It also carries hazards of acute toxicity and may cause damage to organs (e.g., eyes, central nervous system, heart) through prolonged or repeated exposure. Always consult the Safety Data Sheet (SDS) before use [1] [3].

Q3: My solution is stored in methanol with 0.1N NH₃. Why is this important? The solvent system is specifically chosen to ensure stability. Methanol is a common solvent for LC-MS applications, and the presence of a small amount of ammonia (0.1N NH₃) helps keep the thyroxine in solution and prevents degradation by maintaining a basic environment [1].

Experimental Protocols & Applications

L-Thyroxine-13C₆ is primarily used as an **internal standard** in mass spectrometry to enable highly accurate quantification of native L-Thyroxine in complex biological samples. The following workflow illustrates its typical use in sample preparation and analysis.



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Application 1: Quantifying Thyroid Hormones in Serum This is the most common application for clinical testing, monitoring thyroid function, and therapy compliance [1].

- **Sample Prep:** Use the **L-Thyroxine-13C6** solution as a **Snap-N-Spike** internal standard. A validated method involves protein precipitation followed by two-step liquid-liquid extraction to clean up the sample [1].
- **Analysis:** Quantify total T4 in serum using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**. The 13C6-labeled standard co-elutes with the native T4 but is distinguished by the mass spectrometer, correcting for recovery losses and matrix effects [1] [4].

Application 2: Analysis of Thyroid Hormones in Hair for Graves' Disease Research A recent research application allows for non-invasive, long-term monitoring of thyroid status.

- **Sample Prep:**

- Cut hair to 1 cm from the root (representing ~1 month of growth).
 - Wash sequentially with warm distilled water (twice) and methanol.
 - Dry overnight at room temperature.
 - Weigh out 2 mg of hair and add internal standard solution (13C6-T4 in methanol/water).
 - Shake at 300 rpm for 4 hours at 60°C to extract hormones [5].
- **Analysis:** Use a highly sensitive **LC-MS** system to detect free T4 (FT4) levels. The 13C6 internal standard ensures accuracy despite the complex hair matrix and low hormone concentrations [5].

Troubleshooting Guide

Problem	Potential Cause	Solution
Poor Chromatography	Degraded reference standard	Verify storage temperature has been consistently maintained at -20°C . Check expiration date. [1]
Inaccurate Quantification	Improper handling of internal standard	Thaw the solution completely and mix thoroughly before use. Use certified, pre-mixed solutions to minimize volumetric errors. [1]
Low Recovery/Matrix Effects	Inadequate sample clean-up	Optimize extraction protocols (e.g., liquid-liquid extraction) and ensure the internal standard is added at the beginning of the sample preparation to correct for all losses [1] [5].

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